

Application Notes: High-Yield Expression of Recombinant Human α -Defensin 5 in Escherichia coli

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Compound of Interest

Compound Name: Human Defensin-5

Cat. No.: B1576409

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Introduction

Human α -defensin 5 (hD5), a crucial component of the innate immune system, is a 32-amino acid cationic peptide with potent, broad-spectrum antimicrobial activity against a variety of pathogens.^{[1][2]} Expressed by Paneth cells in the small intestine, hD5 plays a vital role in maintaining mucosal immunity.^{[1][3]} The therapeutic potential of hD5 as a novel antibiotic has driven the need for a cost-effective and scalable production method.^{[4][5]} Recombinant expression in Escherichia coli offers an attractive platform for producing large quantities of hD5.^{[6][7][8]} However, the inherent toxicity of hD5 to the bacterial host and the presence of three essential disulfide bonds pose significant challenges to its successful expression.^{[9][10]}

These application notes provide a comprehensive overview and detailed protocols for the expression and purification of bioactive recombinant hD5 in E. coli using a fusion protein strategy, a widely adopted approach to circumvent toxicity and enhance solubility.^{[6][7]}

Expression Strategy Overview

Direct expression of antimicrobial peptides like hD5 in *E. coli* is often lethal to the host. To overcome this, hD5 is typically expressed as a fusion protein.^{[6][7]} This strategy masks the peptide's antimicrobial activity during expression and can also protect it from proteolytic degradation.^[7] Commonly used fusion partners include Thioredoxin (TrxA) and Small Ubiquitin-related Modifier (SUMO), which are known to enhance the solubility of their fusion partners.^{[11][12][13][14]}

The general workflow involves:

- **Gene Synthesis and Cloning:** The codon-optimized gene for mature hD5 is fused to the gene of a carrier protein (e.g., TrxA or SUMO) in an appropriate expression vector, often containing a hexahistidine (His6) tag for purification.
- **Expression in *E. coli*:** The expression vector is transformed into a suitable *E. coli* strain, such as BL21(DE3). For proteins with disulfide bonds like hD5, strains with a more oxidizing cytoplasm, like Origami B, may improve proper folding.^[9]
- **Purification of the Fusion Protein:** The expressed fusion protein is purified from the cell lysate using affinity chromatography, typically Immobilized Metal Affinity Chromatography (IMAC) for His-tagged proteins.^[1]
- **Cleavage of the Fusion Tag:** The purified fusion protein is treated with a specific protease (e.g., enterokinase or SUMO protease) to release the hD5 peptide.
- **Purification of hD5:** The released hD5 is separated from the fusion tag and protease using cation exchange chromatography, leveraging its high positive charge.^{[1][11]}

Data Presentation

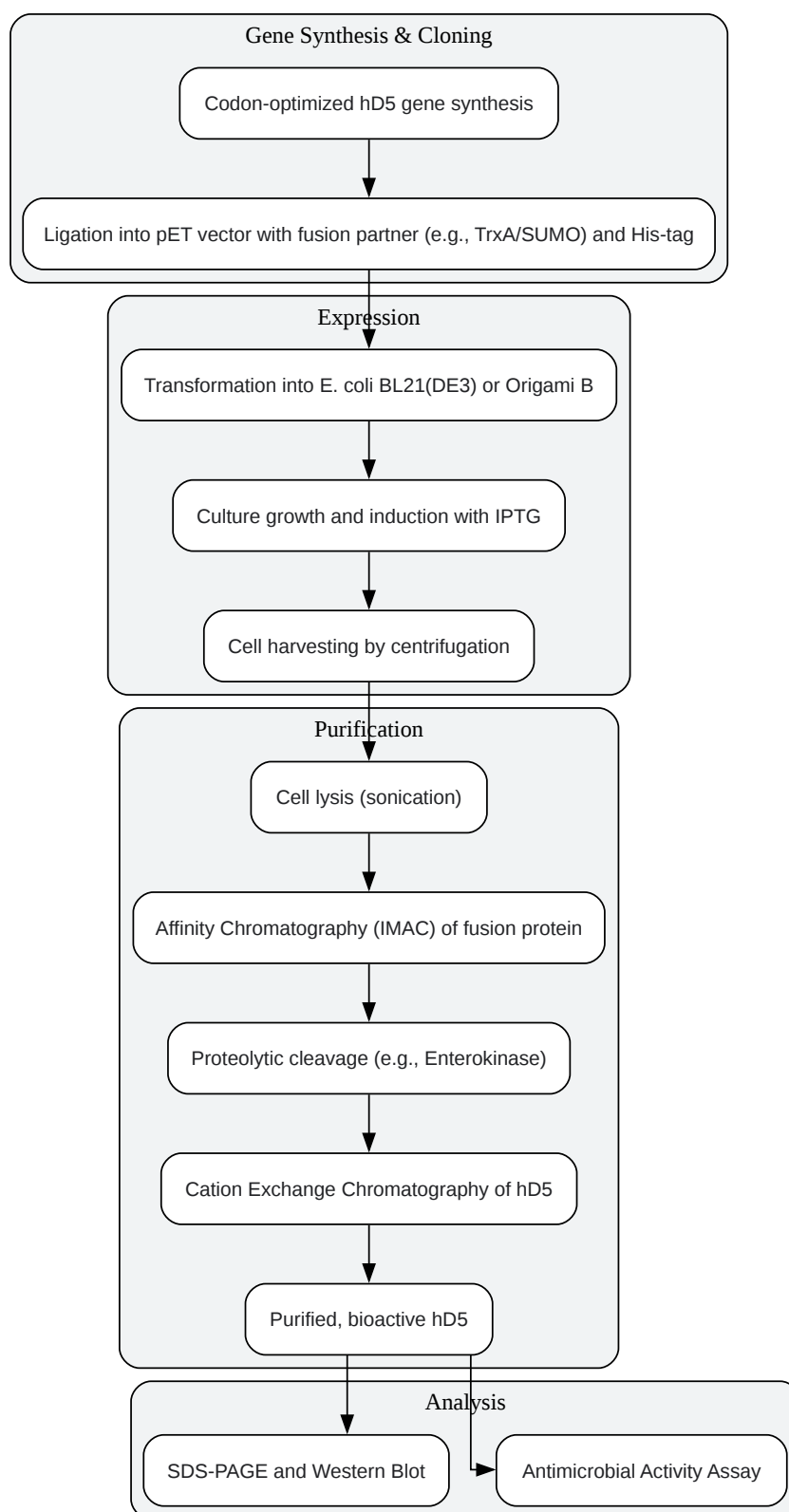
Table 1: Summary of Recombinant hD5 Expression Systems and Yields in *E. coli*

Fusion Partner	E. coli Strain	Expression Conditions	Fusion Protein Yield	Purified hD5 Yield	Reference
Thioredoxin A (TrxA)	BL21(DE3)	MBL medium	Up to 1.49 g/L	Not specified, overall recovery of 38%	[11]
GFP	BL21	LB medium, 1 mM IPTG, 3h induction	Higher than in Origami B strain	Not specified	[9]
GFP	Origami B	LB medium, 1 mM IPTG, 3h induction	Lower than in BL21 strain	Not specified	[9]

Table 2: Antimicrobial Activity of Recombinant hD5

Target Microorganism	Assay Method	Quantitative Measurement (MIC or other)	Reference
Escherichia coli	Turbidimetric Assay	Efficiently killed	[15]
Staphylococcus aureus	Turbidimetric Assay	More toxic towards S. aureus than E. coli	[15]
Escherichia coli	Antimicrobial Activity Assay	Showed antimicrobial activity	[11]
Staphylococcus aureus	Antimicrobial Activity Assay	No antimicrobial activity observed	[11]
Methicillin-resistant Staphylococcus aureus (MRSA)	Bacterial Survival Assay	5 μ M of HD5-GFP fusion reduced survival by up to 99%	[9]
Pseudomonas aeruginosa	Bacterial Survival Assay	5 μ M of HD5-GFP fusion reduced survival by up to 99%	[9]
Listeria monocytogenes	Microbicidal Activity Assay	Active against L. monocytogenes	[16]
Candida albicans	Microbicidal Activity Assay	Active against C. albicans	[16]

Experimental Workflow Diagram



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Caption: Overall workflow for recombinant hD5 expression and purification.

Experimental Protocols

Cloning of the hD5 Gene into an Expression Vector

This protocol describes the cloning of a codon-optimized hD5 gene into a pET-based vector containing a Thioredoxin (TrxA) fusion partner and a C-terminal His6-tag.

1.1. Gene Synthesis:

- Synthesize the DNA sequence encoding mature human α -defensin 5 (A63-R94, UniProt: Q01523). Codon optimization for *E. coli* is highly recommended to enhance expression levels.
- Design the gene to be in-frame with the C-terminus of the TrxA fusion protein and to include a specific protease cleavage site (e.g., for enterokinase) between TrxA and hD5.
- Incorporate appropriate restriction sites at the 5' and 3' ends for cloning into the expression vector.

1.2. Vector Preparation and Ligation:

- Digest the expression vector (e.g., pET32a) and the synthesized hD5 gene with the selected restriction enzymes.
- Purify the digested vector and insert using a gel extraction kit.
- Perform ligation of the digested insert into the linearized vector using T4 DNA ligase.
- Transform the ligation product into a competent cloning strain of *E. coli* (e.g., DH5 α).
- Select positive clones by colony PCR and confirm the sequence by Sanger sequencing.

Expression of the TrxA-hD5 Fusion Protein

2.1. Transformation:

- Transform the confirmed expression plasmid into an *E. coli* expression strain such as BL21(DE3) or Origami B(DE3).^[9] Plate on LB agar containing the appropriate antibiotic for plasmid selection.

2.2. Protein Expression:

- Inoculate a single colony into 5 mL of LB medium with the selective antibiotic and grow overnight at 37°C with shaking.
- The next day, inoculate 1 L of fresh LB medium with the overnight culture to an initial OD600 of 0.05-0.1.
- Grow the culture at 37°C with shaking until the OD600 reaches 0.4-0.6.
- Induce protein expression by adding IPTG to a final concentration of 0.4-1 mM.[\[9\]](#)[\[17\]](#)
- Continue to incubate the culture for 4-6 hours at a reduced temperature (e.g., 30-34°C) to enhance protein solubility.[\[17\]](#)[\[18\]](#)
- Harvest the cells by centrifugation at 6000 x g for 15 minutes at 4°C.[\[9\]](#) The cell pellet can be stored at -80°C.

Purification of Recombinant hD5

This protocol involves a three-step purification strategy: affinity chromatography, proteolytic cleavage, and cation exchange chromatography.[\[1\]](#)

3.1. Cell Lysis:

- Resuspend the cell pellet in lysis buffer (e.g., 50 mM Tris-HCl, 300 mM NaCl, 10 mM imidazole, pH 8.0).
- Lyse the cells by sonication on ice.
- Clarify the lysate by centrifugation at 13,000 x g for 20 minutes at 4°C to remove cell debris.[\[17\]](#)

3.2. Immobilized Metal Affinity Chromatography (IMAC):

- Equilibrate a Ni-NTA affinity column with lysis buffer.
- Load the clarified lysate onto the column.

- Wash the column with wash buffer (e.g., 50 mM Tris-HCl, 300 mM NaCl, 20-40 mM imidazole, pH 8.0) to remove non-specifically bound proteins.
- Elute the His-tagged TrxA-hD5 fusion protein with elution buffer (e.g., 50 mM Tris-HCl, 300 mM NaCl, 250-500 mM imidazole, pH 8.0).
- Analyze the fractions by SDS-PAGE to confirm the presence of the fusion protein.

3.3. Proteolytic Cleavage:

- Pool the fractions containing the fusion protein and dialyze against a cleavage buffer compatible with the chosen protease (e.g., for enterokinase: 50 mM Tris-HCl, 50 mM NaCl, 2 mM CaCl₂, pH 8.0).
- Add the protease (e.g., enterokinase) to the dialyzed protein solution and incubate at room temperature or 4°C for a specified time (e.g., 16 hours) to cleave the hD5 from the TrxA tag.

3.4. Cation Exchange Chromatography:

- After cleavage, dialyze the sample against a low-salt cation exchange buffer (e.g., 20 mM MES, pH 6.0).
- Equilibrate a cation exchange column (e.g., SP Sepharose) with the same buffer.
- Load the dialyzed sample onto the column. The positively charged hD5 will bind to the column, while the likely negatively charged TrxA tag and protease will flow through.
- Wash the column with the low-salt buffer.
- Elute the purified hD5 with a linear salt gradient (e.g., 0-1 M NaCl in 20 mM MES, pH 6.0).
- Analyze fractions by SDS-PAGE and confirm the identity and purity of hD5 by mass spectrometry.

Antimicrobial Activity Assay

This protocol describes a colony forming unit (CFU) reduction assay to determine the bactericidal activity of the purified recombinant hD5.

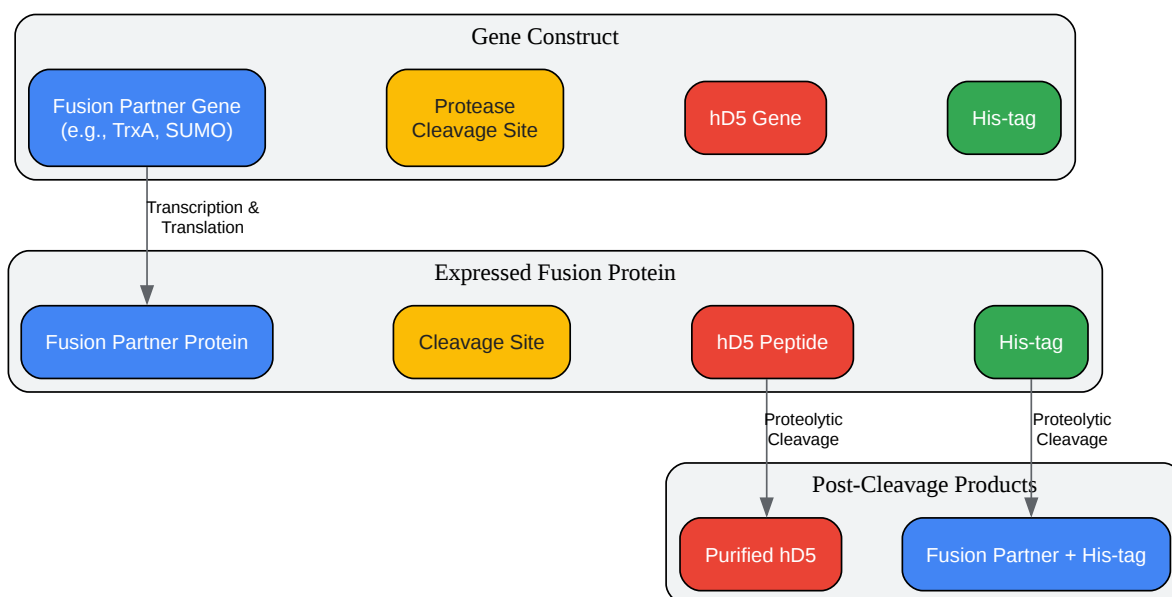
4.1. Bacterial Culture Preparation:

- Grow the target bacterial strain (e.g., *E. coli* ATCC 25922) overnight in a suitable broth (e.g., Tryptic Soy Broth) at 37°C.[3]
- Dilute the overnight culture in fresh broth and grow to mid-logarithmic phase ($OD_{600} \approx 0.5$). [3]
- Wash the bacterial cells with a low-salt buffer (e.g., 10 mM sodium phosphate buffer, pH 7.4) and resuspend to a final concentration of approximately $1-2 \times 10^6$ CFU/mL.[3]

4.2. Assay Procedure:

- In a 96-well plate or microcentrifuge tubes, mix the bacterial suspension with serial dilutions of the purified hD5. Include a control with buffer only.
- Incubate the mixtures for a defined period (e.g., 2-3 hours) at 37°C.[15][19]
- After incubation, serially dilute the samples in buffer and plate onto agar plates.
- Incubate the plates overnight at 37°C.
- Count the number of colonies on each plate to determine the CFU/mL.
- The bactericidal activity is calculated as the reduction in CFU/mL in the presence of hD5 compared to the control.

Fusion Partner Strategy Diagram



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Caption: Logic of the fusion protein strategy for hD5 expression.

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